

# Application Notes and Protocols: GSK3117391

## Solubility and Handling

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### Compound of Interest

Compound Name: GSK3117391  
CAS No.: 1018673-42-1  
Cat. No.: B607823

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## Introduction

**GSK3117391** is a potent histone deacetylase (HDAC) inhibitor, a class of compounds that modulate gene expression by interfering with the removal of acetyl groups from histones and other proteins.[1][2] This activity makes HDAC inhibitors like **GSK3117391** valuable tools in cancer research and other therapeutic areas.[3] Proper handling and solubilization of this compound are critical for obtaining reliable and reproducible results in preclinical and in vitro studies. These application notes provide detailed information on the solubility of **GSK3117391** in various solvents and protocols for its use in common research applications.

## Data Presentation: Solubility of GSK3117391

The solubility of **GSK3117391** has been determined in several common laboratory solvents. The following table summarizes these findings for easy comparison. It is crucial to use fresh, anhydrous solvents, as the presence of moisture can significantly reduce the solubility of the compound, especially in DMSO.[4]



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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## Signaling Pathway

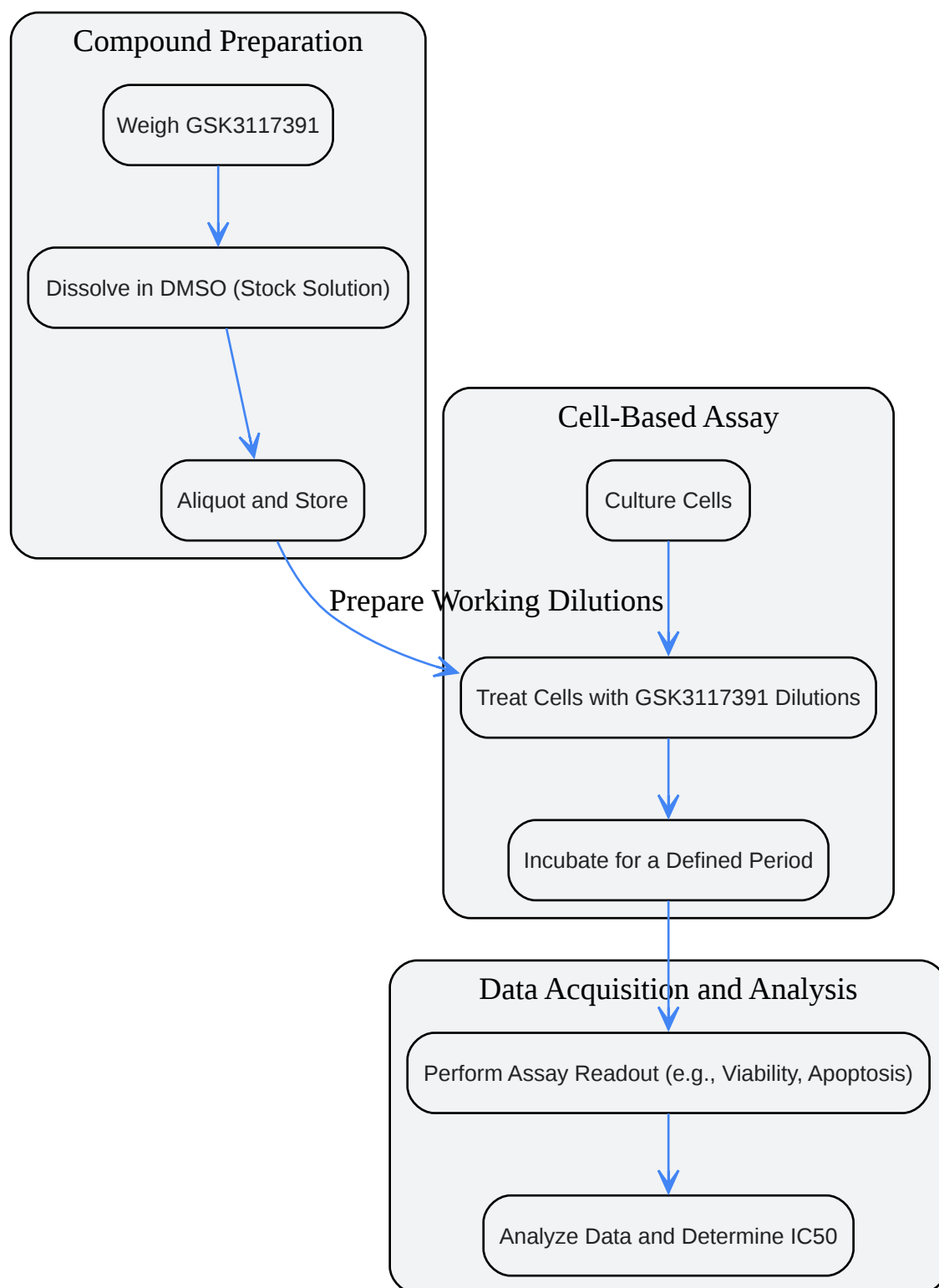
**GSK3117391** functions by inhibiting histone deacetylases (HDACs). This leads to an accumulation of acetylated histones, resulting in a more relaxed chromatin structure that allows for gene transcription. The downstream effects of HDAC inhibition are pleiotropic and can include cell cycle arrest, induction of apoptosis, and cellular differentiation.[7]



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- To cite this document: BenchChem. [Application Notes and Protocols: GSK3117391 Solubility and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b607823#gsk3117391-solubility-in-dms0-and-other-solvents>]

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